

Protocol for Emulsion Polymerization Using Aerosol® 22 as a Surfactant

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Compound of Interest

Compound Name: Aerosol 22

Cat. No.: B1594207

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Application Notes

Aerosol® 22 is a highly hydrophilic, anionic surfactant well-suited for use as a primary or secondary emulsifier in emulsion polymerization. Its chemical structure, Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate, provides excellent mechanical and electrolytic stability to the resulting latex.[1] It is particularly effective in the polymerization of acrylic and styrene-acrylic monomers, where it facilitates the formation of nano-sized polymer particles.[2]

One of the key advantages of Aerosol® 22 is its ability to produce latices with small particle sizes and low levels of coagulum, even at low use levels.[3] For instance, in the semi-continuous polymerization of acrylic monomers, concentrations as low as 0.45 parts per hundred parts monomer (phm) have been shown to yield ultrafine latexes with particle sizes around 87 nm and minimal grit or reactor buildup. This efficiency makes it a valuable tool for creating stable, high-performance polymer dispersions for various applications, including coatings, adhesives, and drug delivery systems.

When designing an emulsion polymerization protocol with Aerosol® 22, it is important to consider its interaction with other components in the system. As an anionic surfactant, its concentration will influence not only particle nucleation and stability but also the overall reaction kinetics.[4] Generally, anionic surfactants are used in concentrations ranging from 0.5% to 3% based on the total monomer weight.[4] The choice of initiator, typically a water-soluble persulfate salt like potassium persulfate, and the polymerization temperature are also critical

parameters that must be optimized for a given monomer system to achieve the desired polymer properties.

Experimental Protocols

This section provides a detailed protocol for the semi-continuous emulsion polymerization of a styrene-acrylic latex using Aerosol® 22 as the primary surfactant. This method allows for excellent control over the polymerization process, leading to a narrow particle size distribution and stable latex.

Materials:

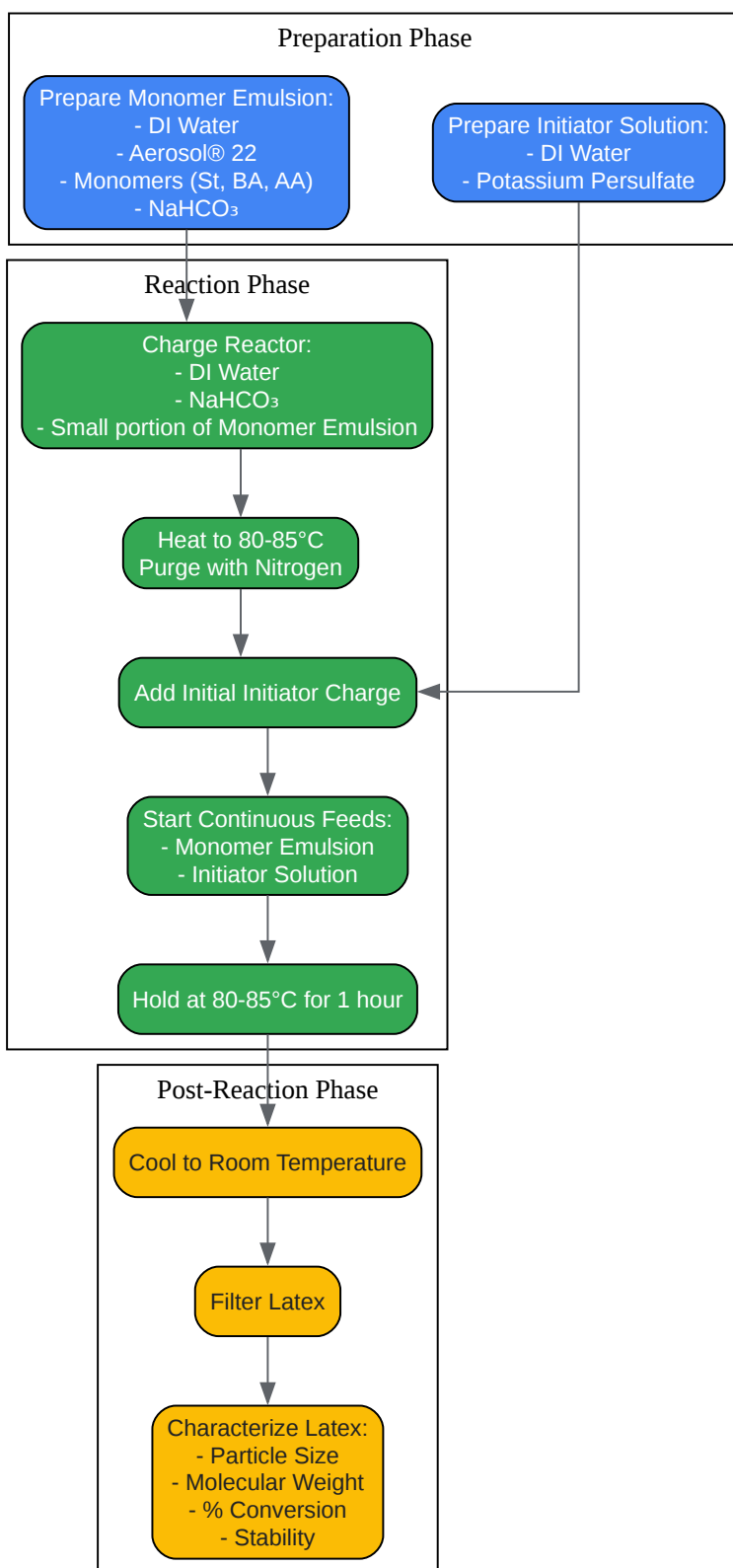
- Monomers:
 - Styrene (St)
 - Butyl Acrylate (BA)
 - Acrylic Acid (AA)
- Surfactant: Aerosol® 22
- Initiator: Potassium Persulfate (KPS)
- pH Buffer: Sodium Bicarbonate (NaHCO_3)
- Solvent: Deionized (DI) Water
- Inert Gas: Nitrogen (N_2)

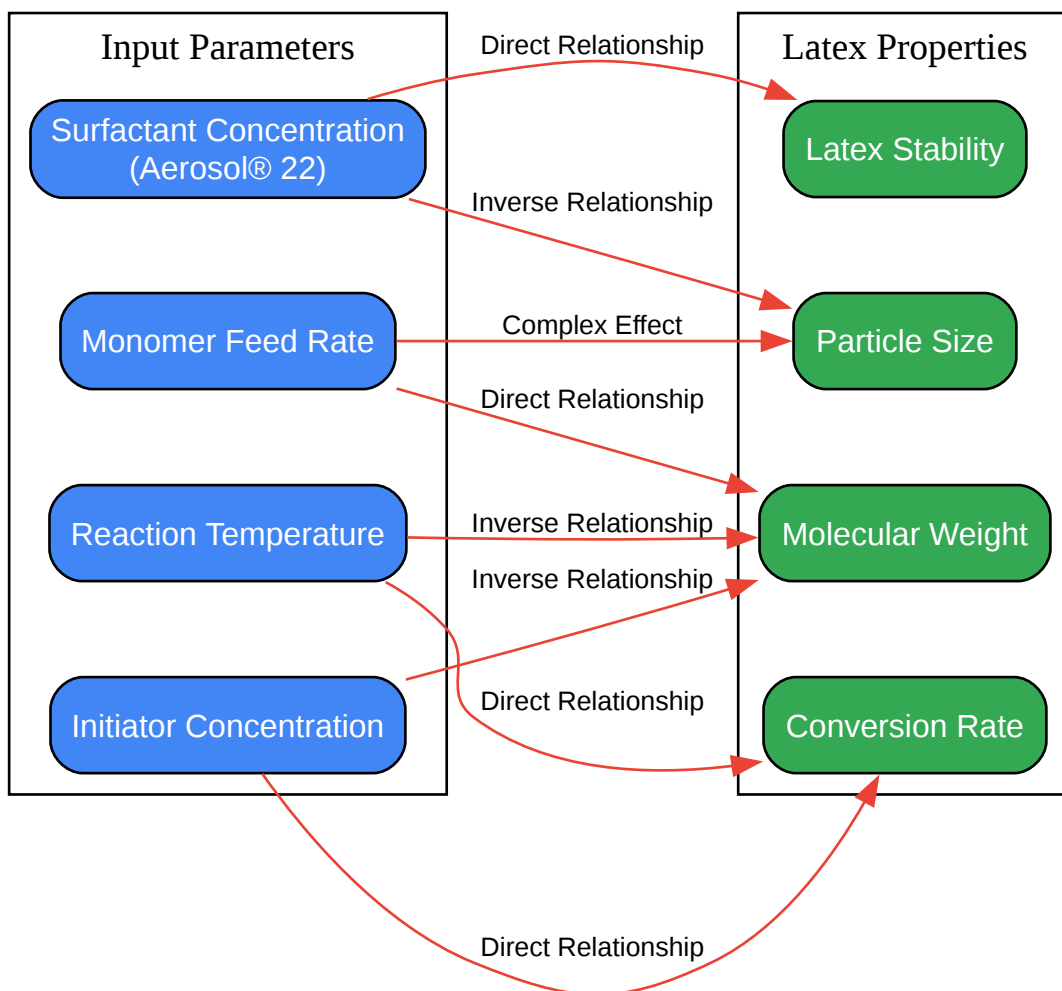
Equipment:

- Jacketed glass reactor with a mechanical stirrer, reflux condenser, thermometer, and inlets for monomer and initiator feeds.
- Peristaltic pumps for controlled addition of monomer emulsion and initiator solution.
- Heating and cooling circulator for the reactor jacket.

- Monomer emulsion preparation vessel with a stirrer.
- Initiator solution preparation vessel.

Experimental Workflow Diagram:





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